

Essential Guide to the Proper Disposal of AMG-837

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended disposal procedures for **AMG-837**, a potent and orally bioavailable GPR40 agonist used in laboratory research. While specific institutional and local regulations must always be followed, this document outlines the essential steps for the safe disposal of this bioactive small molecule.

Chemical and Physical Properties of AMG-837

A clear understanding of the chemical and physical properties of **AMG-837** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for various forms of **AMG-837**.



Property	AMG-837 (Free Acid)	AMG-837 (Hemiclcium Salt)	AMG-837 (Calcium Salt Hydrate)
Molecular Formula	C26H21F3O3	С26H20F3O3·½Ca	C52H42CaF6O7
Molecular Weight	438.44 g/mol	457.47 g/mol [1][2]	932.97 g/mol [3][4]
Appearance	Solid Powder[3]	-	Solid Powder[3]
Solubility	Soluble in DMSO[3][4]	Soluble to 100 mM in DMSO[1]	Soluble in DMSO, not in water[3][4]
Purity	>98%[5]	≥98%[1][2]	>98%[3][4]
Storage	-	Store at +4°C[1]	Short term (days to weeks) at 0 - 4°C, long term (months to years) at -20°C.[3][4]
CAS Number	865231-46-5[3]	1291087-14-3[1]	1259389-38-2[3][4]

Immediate Safety and Handling

Before beginning any procedure, it is crucial to handle **AMG-837** within a certified chemical fume hood. Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves, and safety glasses. Avoid inhaling dust and prevent direct contact with skin and eyes.

Step-by-Step Disposal Protocol

As a bioactive compound, **AMG-837** and any materials contaminated with it must be treated as hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash. [6]

1. Waste Segregation:

 Solid Waste: Collect all unused or expired solid AMG-837, along with contaminated disposable items such as pipette tips, weighing boats, and gloves, in a dedicated and clearly labeled hazardous waste container. The container must be made of a material compatible with the chemical.



- Liquid Waste: Solutions containing AMG-837 should be collected in a separate, sealed, and labeled liquid hazardous waste container. Avoid mixing with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) guidelines.
- Sharps: Any contaminated sharps, such as needles or syringes, must be disposed of in a
 designated sharps container specifically for hazardous chemical waste.

2. Container Labeling:

All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "AMG-837"
- The approximate concentration and quantity of the waste.
- The date of accumulation.

Adhere to any additional specific labeling requirements mandated by your institution.

3. Storage of Hazardous Waste:

Store all hazardous waste containers in a designated and secure satellite accumulation area within the laboratory. Ensure that the containers are kept tightly closed except when adding waste. Store them away from incompatible materials to prevent any adverse chemical reactions.

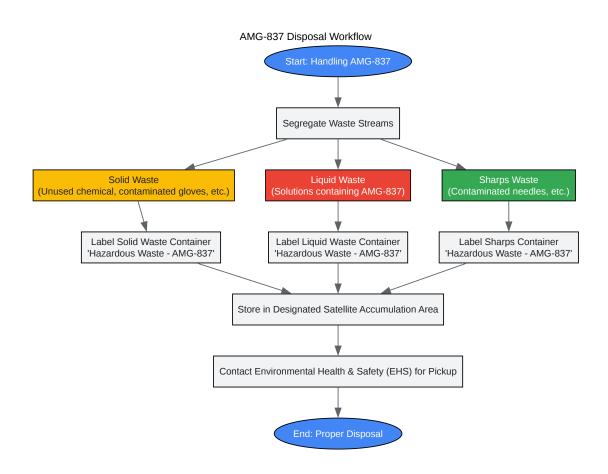
4. Final Disposal:

Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and final disposal of the hazardous waste. Always follow their specific procedures and guidelines.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of AMG-837.





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Caption: Logical workflow for the proper disposal of AMG-837.



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